

A Comprehensive Technical Guide to 3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid

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Abstract: This document provides an in-depth technical overview of **3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid**, a key intermediate in organic and medicinal chemistry. It details the compound's chemical identity, physicochemical properties, and spectroscopic characteristics. A significant focus is placed on its role as a precursor in the synthesis of pharmaceuticals, with a detailed experimental protocol for the synthesis of a closely related derivative, 3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile, which is a crucial step in the production of Ivabradine. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid is an organic compound featuring a propanoic acid group attached to a brominated and dimethoxylated benzene ring.^[1] The substitution pattern on the aromatic ring, including the bromine atom and two methoxy groups, significantly influences its chemical reactivity and makes it a valuable building block in multi-step organic synthesis.^[1]

Structural Formula:

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
IUPAC Name	3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid	[1]
Synonyms	Benzenepropanoic Acid, 2-Bromo-4,5-Dimethoxy-	[1]
CAS Number	52679-49-9	[1]
Molecular Formula	C ₁₁ H ₁₃ BrO ₄	[1]
Molecular Weight	289.12 g/mol	[1]
SMILES	<chem>COc1cc(CCC(=O)O)c(cc1OC)Br</chem>	[1]
InChI Key	InChI=1/C11H13BrO4/c1-15-9-5-7(3-4-11(13)14)8(12)6-10(9)16-2/h5-6H,3-4H2,1-2H3,(H,13,14)	[1]

Synthesis and Experimental Protocols

This compound is a critical intermediate. While its direct synthesis is not extensively detailed in the provided literature, a closely related and industrially significant process is the synthesis of its nitrile analogue, 3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile, which is a direct precursor to the drug Ivabradine.[2][3] The synthesis pathway typically starts from 3,4-dimethoxybenzaldehyde.[3]

Experimental Protocol: Synthesis of 2-Bromo-4,5-dimethoxybenzaldehyde (Precursor)

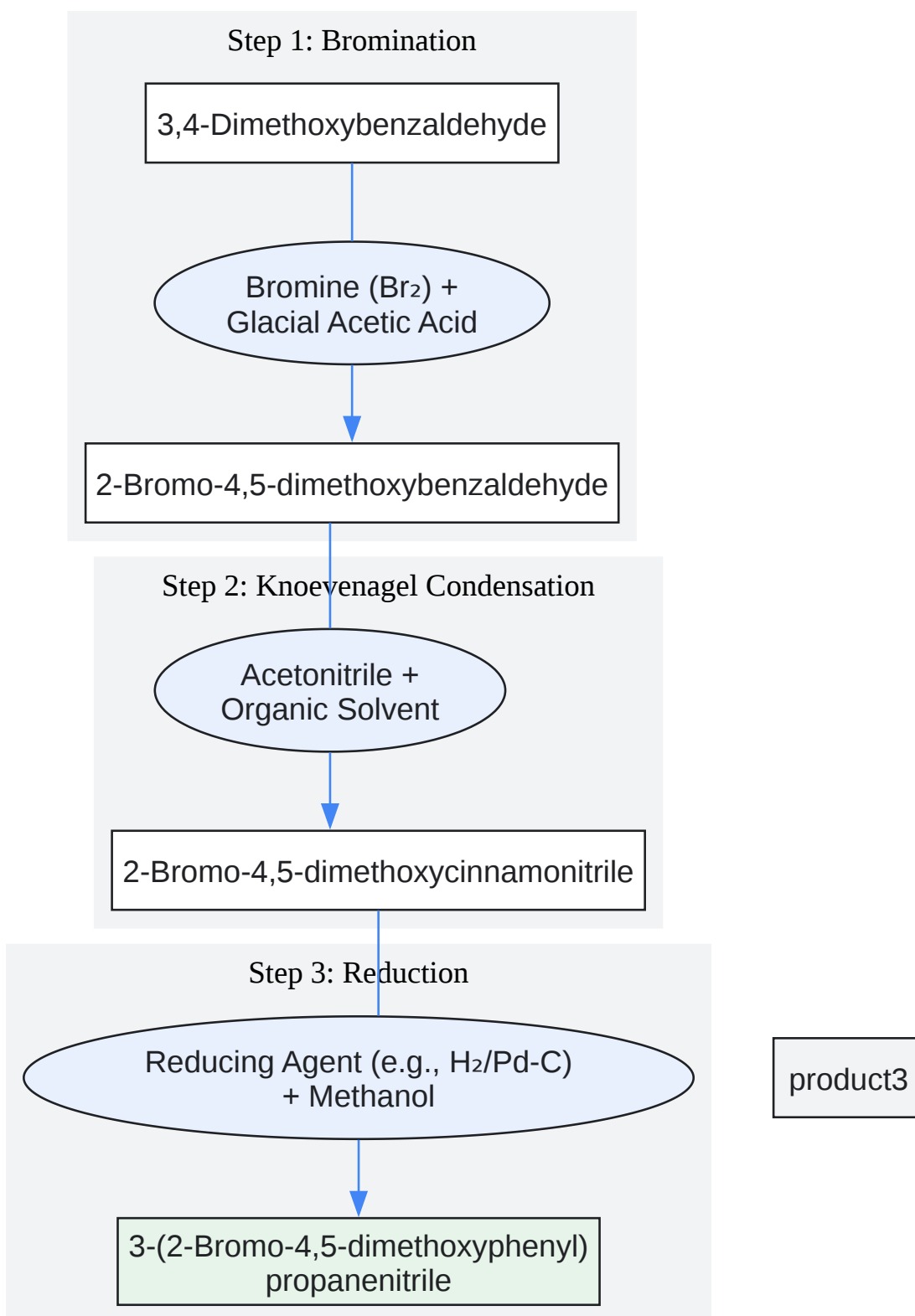
A common precursor for the propanoic acid derivative is the corresponding aldehyde.

- Starting Material: (3,4-Dimethoxyphenyl)methanol or 3,4-dimethoxybenzaldehyde.[2][3]
- Bromination: Dissolve the starting material (e.g., 101.5 mmol of (3,4-Dimethoxyphenyl)methanol) in 80 mL of glacial acetic acid.[2]

- Reagent Addition: At 0°C, add a solution of bromine (116.8 mmol) in 18 mL of glacial acetic acid over a period of 30 minutes.[\[2\]](#)
- Reaction: Stir the mixture for 3 hours, then allow it to return to room temperature overnight to allow for complete precipitation of the product.[\[2\]](#)
- Isolation: The precipitate, 2-bromo-4,5-dimethoxybenzaldehyde, is collected by filtration, washed with methanol, and can be further purified by recrystallization from methanol.[\[2\]](#)[\[3\]](#)

Logical Workflow for Synthesis of a Key Derivative

The following diagram illustrates the synthetic pathway from the brominated aldehyde to the propanenitrile derivative, a key step in the synthesis of Ivabradine.[\[2\]](#)



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Caption: Synthetic pathway for 3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile.

Spectroscopic Data

While specific spectra for **3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid** were not found, the expected NMR signals can be predicted based on its structure and data from similar compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Predicted ¹H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~10.0 - 12.0	Singlet (broad)	1H	Carboxylic acid proton (-COOH)
~7.0	Singlet	1H	Aromatic proton (C3-H)
~6.8	Singlet	1H	Aromatic proton (C6-H)
~3.8	Singlet	3H	Methoxy protons (-OCH ₃)
~3.7	Singlet	3H	Methoxy protons (-OCH ₃)
~2.9	Triplet	2H	Methylene protons alpha to aryl group
~2.6	Triplet	2H	Methylene protons alpha to carboxyl group

Biological Activity and Applications

The primary and most well-documented application of **3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid** and its derivatives is as a crucial intermediate in the synthesis of Ivabradine.[\[2\]](#) Ivabradine is a medication used for the symptomatic treatment of heart-related chest pain and heart failure.

While this specific bromo-derivative is not primarily studied for its direct biological effects, structurally related phenylpropanoic acids have been investigated for various activities. For instance, certain dimethoxyphenylpropionic acid derivatives have shown anti-inflammatory properties by reducing the production of nitric oxide (NO) and prostaglandin E2 (PGE2).[7] Furthermore, other derivatives of related propanoic acids have been explored for potential antioxidant and anticancer activities.[8][9] These findings suggest that while the title compound is mainly a synthetic intermediate, its core structure is of interest in medicinal chemistry. Halogenated compounds, particularly brominated ones, are also known to be produced by marine algae and can exhibit a wide range of antimicrobial activities.[10]

Safety and Handling

As with all laboratory chemicals, **3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Use of safety glasses, gloves, and a lab coat is recommended.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area.
- Storage: Store in a cool, dry place away from incompatible materials.

This compound is intended for research and development purposes only.

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